

Stability and storage conditions for 3-Bromo-4-fluoronitrobenzene

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Compound of Interest

Compound Name: 3-Bromo-4-fluoronitrobenzene

Cat. No.: B1266112

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Technical Support Center: 3-Bromo-4-fluoronitrobenzene

This technical support guide provides essential information on the stability, storage, and handling of **3-Bromo-4-fluoronitrobenzene** (CAS No. 701-45-1), designed for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **3-Bromo-4-fluoronitrobenzene**?

A1: **3-Bromo-4-fluoronitrobenzene** is a stable compound under normal and recommended handling and storage conditions.^{[1][2]} Hazardous polymerization does not occur.^[3] It is crucial to avoid conditions such as high heat and contact with incompatible materials to maintain its integrity.

Q2: What are the optimal storage conditions for this compound?

A2: To ensure long-term stability, **3-Bromo-4-fluoronitrobenzene** should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.^{[1][2][4]} While some suppliers suggest storage at room temperature, keeping it in a cool environment is a best practice.^{[5][6]} Always protect the container from physical damage.^[7]

Q3: What materials or substances are incompatible with **3-Bromo-4-fluoronitrobenzene**?

A3: This compound should not be stored with or exposed to strong bases, strong oxidizing agents, or strong reducing agents.[1][2] Contact with these substances can lead to decomposition and potentially hazardous reactions.

Q4: Are there any specific conditions to avoid during handling or storage?

A4: Yes. Avoid exposure to heat, sparks, and open flames.[1] It is also important to prevent the formation of dust during handling.[2][6]

Q5: What are the expected decomposition products?

A5: Under normal conditions of use and storage, hazardous decomposition is not expected.[1] However, in the event of a fire, thermal decomposition can generate hazardous gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen bromide, and hydrogen fluoride.[1][8]

Troubleshooting Guide

Q1: I observed a change in the color of the compound. What does this indicate?

A1: **3-Bromo-4-fluoronitrobenzene** is typically a light yellow crystalline solid.[9] A significant color change (e.g., darkening) could suggest degradation or contamination. This may be caused by improper storage, such as exposure to light, high temperatures, or incompatible substances. It is recommended to verify the purity of the material using an appropriate analytical method (e.g., HPLC, GC) before use.

Q2: My experimental results are inconsistent. Could the stability of **3-Bromo-4-fluoronitrobenzene** be a factor?

A2: While the compound is generally stable, its integrity can be compromised by improper handling.[1] Ensure that the compound has been stored correctly in a sealed container and has not been exposed to contaminants.[1][7] If you suspect degradation, running a purity check against a reference standard is advised. Refer to the experimental protocol below for a general stability assessment.

Q3: The compound is difficult to handle due to static electricity and dust formation. What should I do?

A3: Handling this compound in a well-ventilated area, preferably under a chemical fume hood, is essential to minimize inhalation of dust.[\[2\]](#)[\[10\]](#) Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[1\]](#) To control dust, avoid vigorous shaking or scooping. If static is an issue, consider using anti-static tools and ensuring the humidity in the lab is not excessively low.

Data Presentation

Table 1: Physicochemical Properties of **3-Bromo-4-fluoronitrobenzene**

Property	Value	Reference(s)
CAS Number	701-45-1	[1]
Molecular Formula	C ₆ H ₃ BrFNO ₂	[1] [11]
Molecular Weight	220.00 g/mol	[5] [11]
Appearance	Light yellow crystalline powder	[4] [9]
Melting Point	55 °C	[9]
Boiling Point	250.6 °C at 760 mmHg	[9]
Density	1.808 g/cm ³	[9]
Flash Point	> 110 °C	[1]
Purity	≥98.0%	[4] [9]

Experimental Protocols

Protocol: Accelerated Stability Assessment using HPLC

This protocol outlines a general procedure to assess the stability of **3-Bromo-4-fluoronitrobenzene** under accelerated conditions.

1. Objective: To determine the stability of the compound by monitoring its purity over time when exposed to elevated temperature and humidity.
2. Materials:

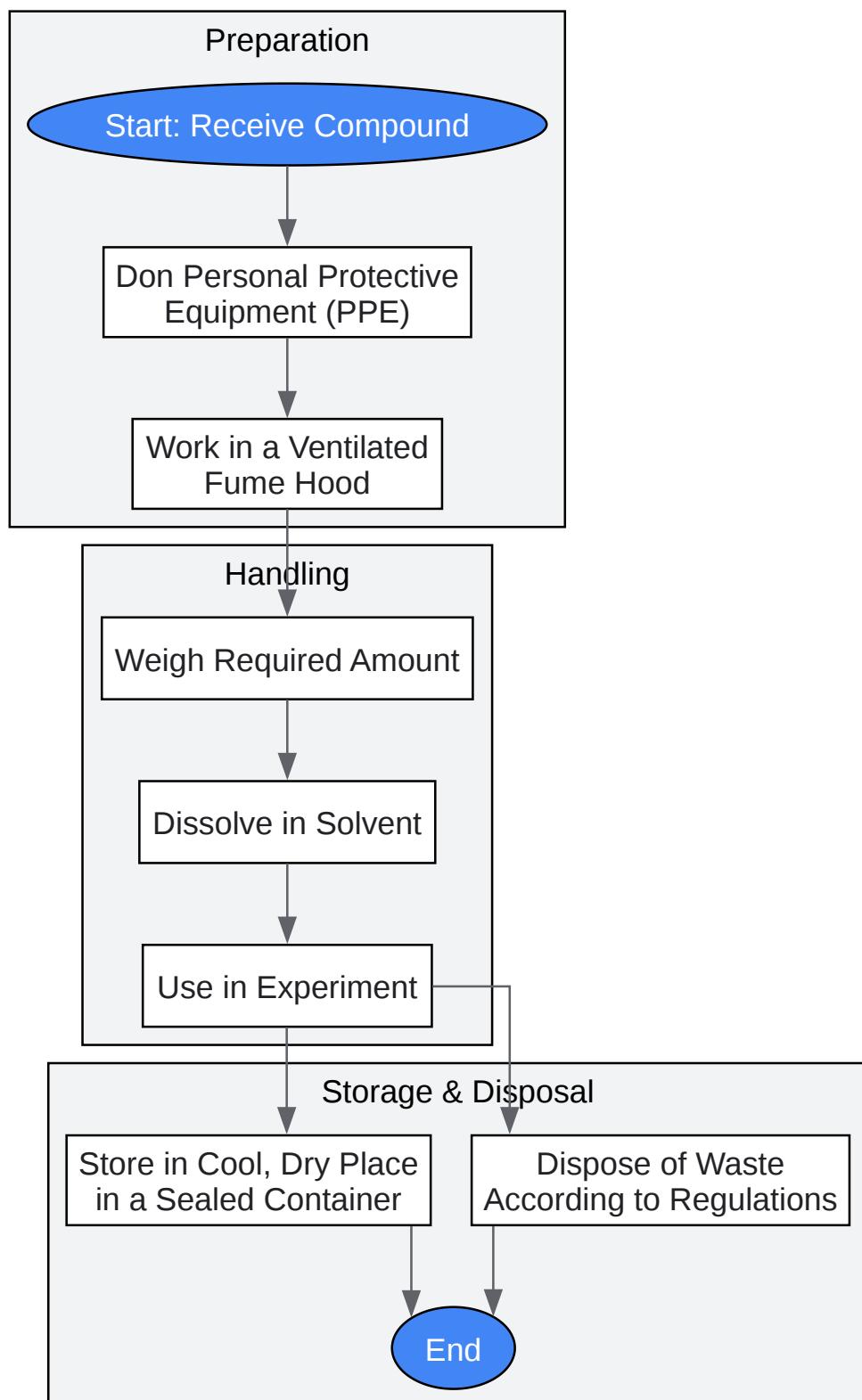
- **3-Bromo-4-fluoronitrobenzene** (test sample and reference standard)
- HPLC-grade acetonitrile and water
- Environmental chamber
- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm)
- Analytical balance, volumetric flasks, pipettes

3. Method:

- Sample Preparation:
 - Accurately weigh and dissolve a known amount of the test sample in a suitable solvent (e.g., acetonitrile) to prepare a stock solution of 1 mg/mL.
 - Prepare a working solution by diluting the stock solution to a final concentration of approximately 50 µg/mL.
 - Prepare a reference standard solution at the same concentration.
- Initial Analysis (Time = 0):
 - Analyze the working solution using the HPLC method to determine the initial purity.
 - HPLC Conditions (Example):
 - Mobile Phase: Acetonitrile:Water (e.g., 60:40 v/v)
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25 °C
 - Detection Wavelength: 254 nm
 - Injection Volume: 10 µL

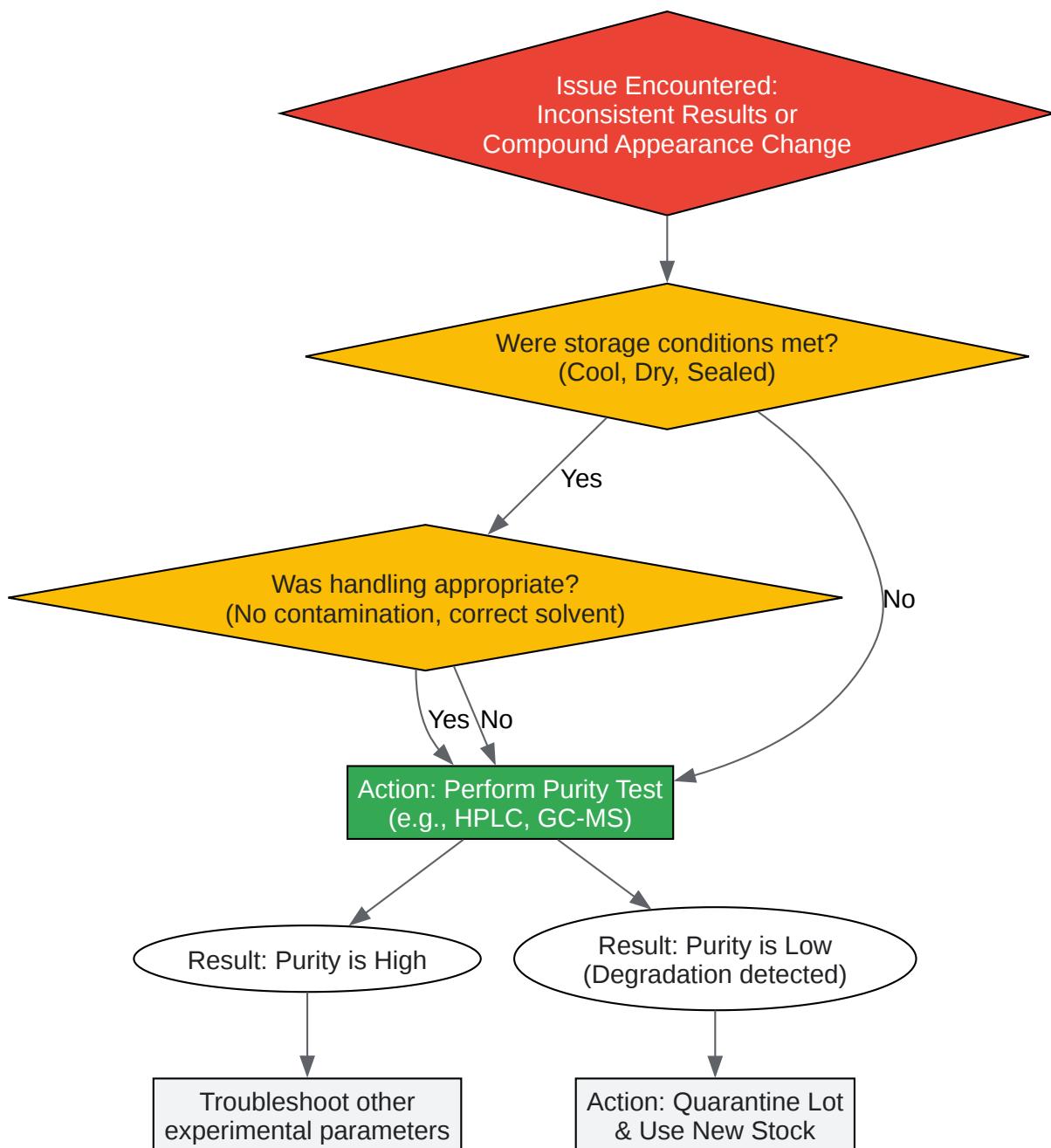
- Record the peak area of the main compound and any impurities. Calculate the initial purity as a percentage.
- Accelerated Stability Study:
 - Place a securely capped vial of the solid compound and a separate vial of the stock solution into an environmental chamber set to 40 °C and 75% relative humidity.
- Time Point Analysis:
 - At specified time points (e.g., 1, 2, and 4 weeks), remove an aliquot of the stored sample.
 - Prepare a working solution from the stressed sample as described above.
 - Analyze the sample by HPLC under the same conditions as the initial analysis.
- Data Analysis:
 - Compare the chromatograms from each time point to the initial (Time = 0) chromatogram.
 - Calculate the purity at each time point.
 - Look for the appearance of new peaks (degradants) or a decrease in the main peak area. A loss of purity greater than a predefined threshold (e.g., 2%) indicates potential instability under the tested conditions.

Visualizations

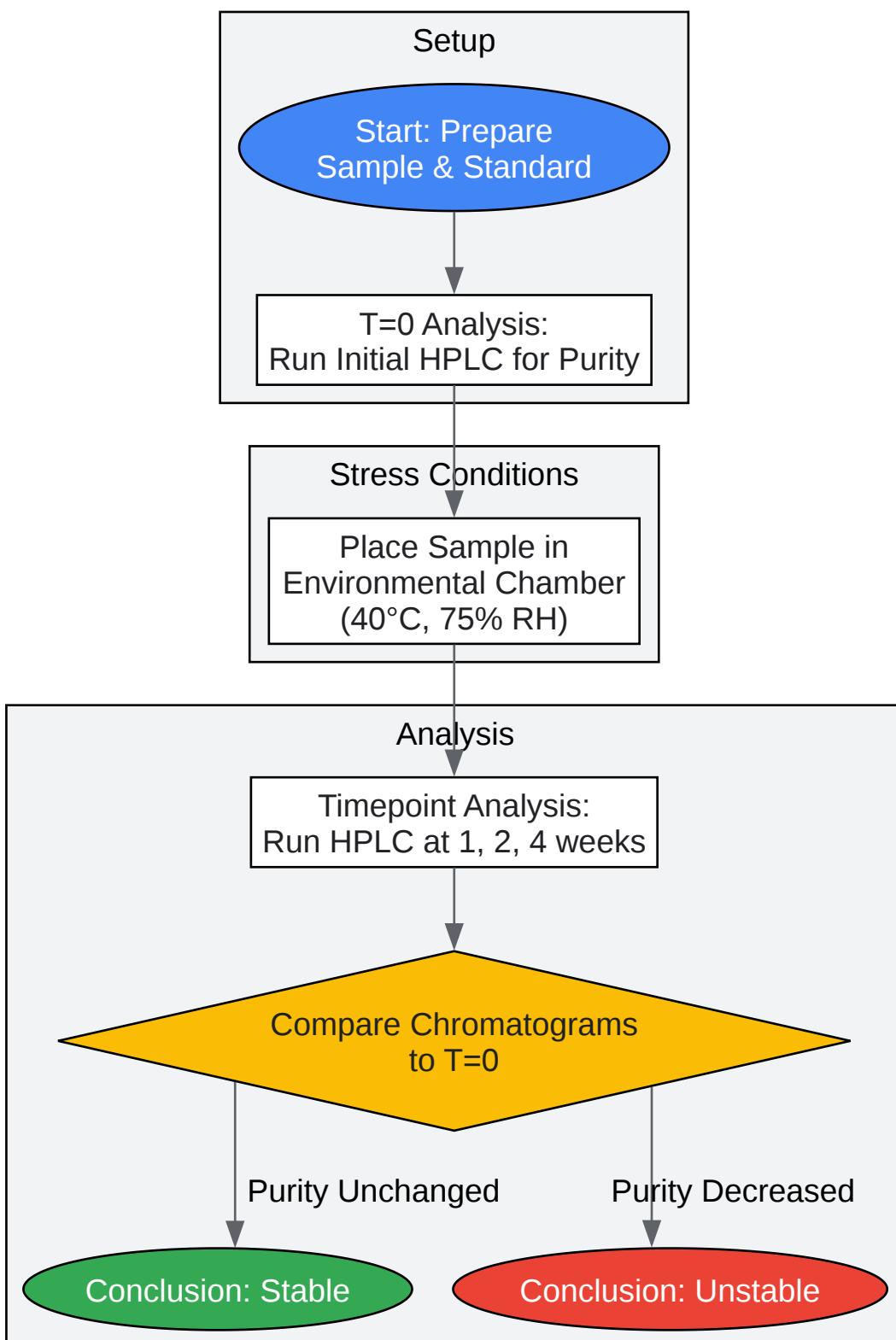


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Caption: Workflow for safe handling and storage of **3-Bromo-4-fluoronitrobenzene**.

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Caption: Troubleshooting logic for suspected compound instability.



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Caption: Experimental workflow for accelerated stability assessment via HPLC.

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